

An In-depth Technical Guide to the Gallium-Magnesium Binary Phase Diagram

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Compound of Interest

Compound Name: Gallium;magnesium

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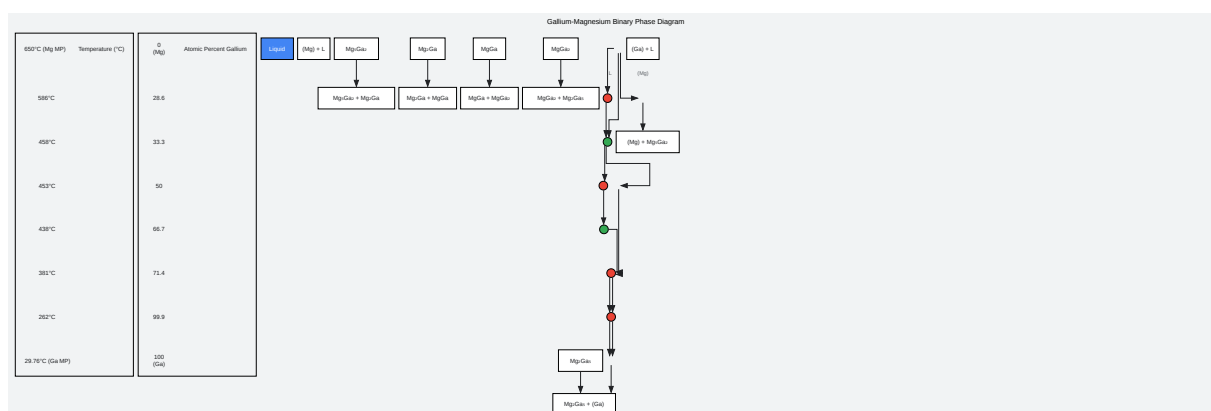
This technical guide provides a comprehensive overview of the Gallium-Magnesium (Ga-Mg) binary phase diagram, detailing the thermodynamic relationships, intermetallic compounds, and crystallographic data. The information presented is collated from extensive thermodynamic assessments and experimental investigations, offering a critical resource for materials science, drug development, and other research applications where the interaction of these two elements is of interest.

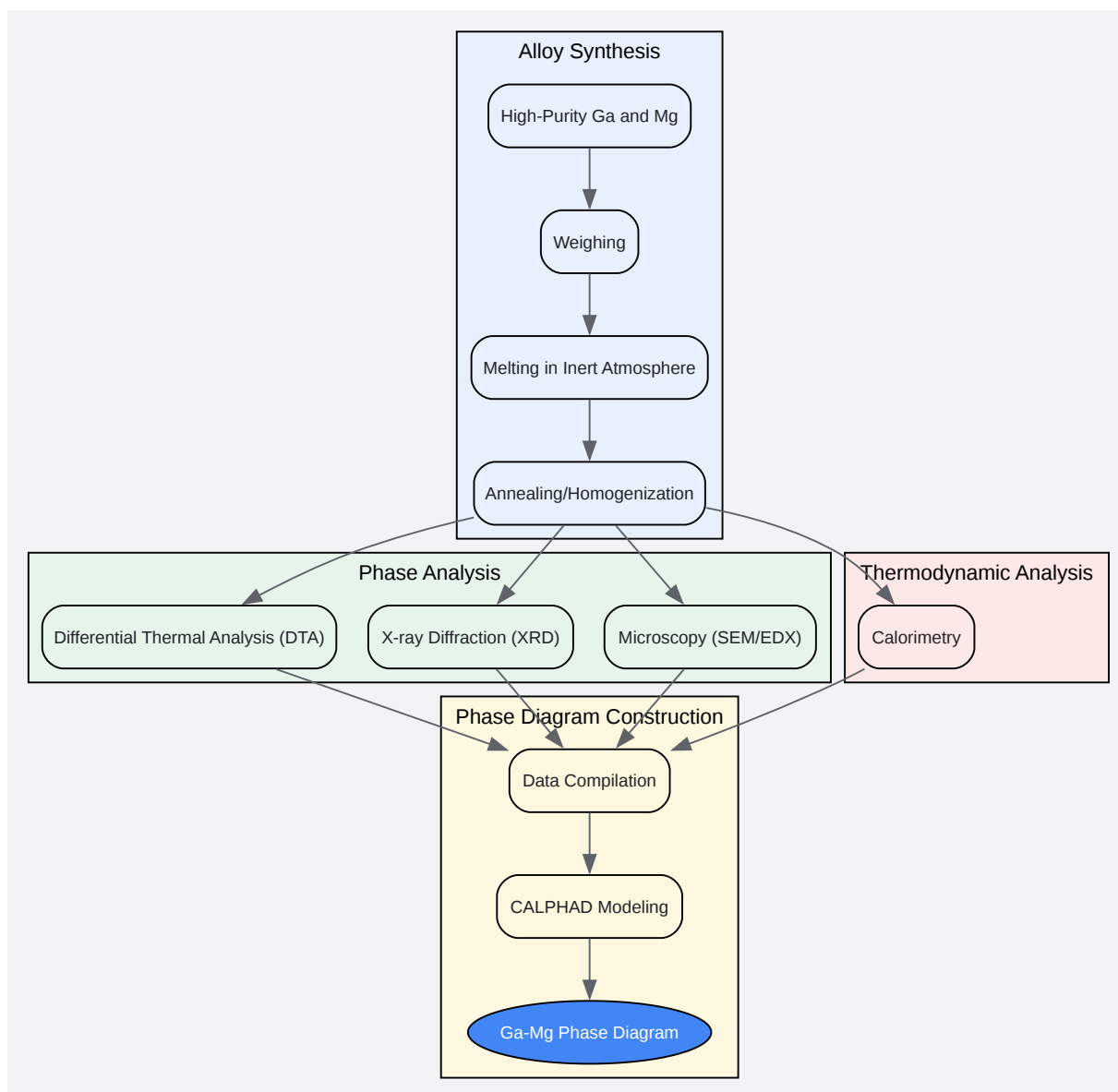
The Ga-Mg Phase Diagram

The Ga-Mg binary system is characterized by the presence of five stable intermetallic compounds: Mg_5Ga_2 , Mg_2Ga , MgGa , MgGa_2 , and Mg_2Ga_5 . The phase diagram exhibits several invariant reactions, including eutectic, peritectic, and congruent melting points. A thermodynamic assessment of the system, based on experimental data, provides the most consistent representation of the phase equilibria.^[1]

Visualization of the Ga-Mg Phase Equilibria

The following diagram, generated using the DOT language, illustrates the key features of the Gallium-Magnesium phase diagram, including the liquidus and solidus lines, intermetallic compounds, and invariant reaction temperatures.





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References

- 1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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